

Methyl 3-(chlorosulfonyl)-4-methylbenzoate: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

Cat. No.: B1285432

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For Researchers, Scientists, and Drug Development Professionals

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a reactive chemical intermediate valuable in organic synthesis, particularly in the development of pharmaceutical compounds. Its utility, however, is matched by significant potential hazards. This technical guide provides a comprehensive overview of the known safety information and handling protocols for this compound, designed to ensure the safety of laboratory and manufacturing personnel.


Physicochemical and Hazard Identification

Accurate identification and understanding of the fundamental properties of a chemical are the foundation of a robust safety protocol.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₄ S	PubChem
Molecular Weight	248.68 g/mol	PubChem[1]
CAS Number	372198-41-9	PubChem[1]
Appearance	Pale brown solid (as synthesized)	ChemicalBook[2]
Storage Temperature	2-8°C under inert atmosphere	GME[3]

Table 2: GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	 alt text	Danger	H314: Causes severe skin burns and eye damage

Source: ECHA C&L Inventory via PubChem[1]

The GHS classification unequivocally identifies **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** as a corrosive substance. The H314 statement indicates that it can cause irreversible damage to skin and eyes upon contact.

Toxicological Data

A critical assessment of available toxicological data is essential for risk assessment. For **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**, publicly available quantitative toxicity data is limited.

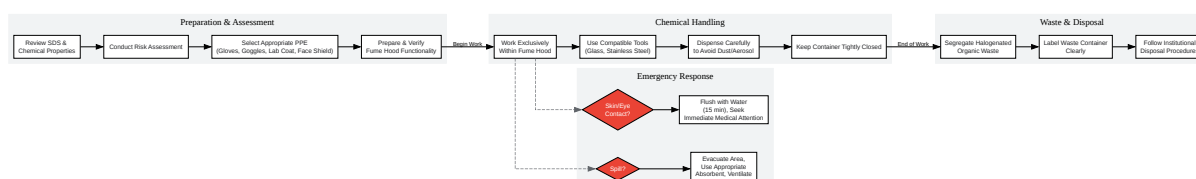
Table 3: Summary of Available Toxicological Information

Toxicity Endpoint	Result	Source
Acute Oral Toxicity	No data available	XiXisys
Acute Inhalation Toxicity	No data available	XiXisys
Acute Dermal Toxicity	No data available	-
Skin Corrosion/Irritation	Causes severe skin burns	ECHA C&L Inventory[1]
Eye Damage/Irritation	Causes serious eye damage	ECHA C&L Inventory[1]

The absence of specific LD50 or LC50 values necessitates a conservative approach to handling, assuming high toxicity for any route of exposure. The primary and most immediate danger is severe tissue damage upon direct contact.

Experimental Protocols and Handling

Given the corrosive nature of this compound, strict adherence to established protocols for handling hazardous materials is mandatory. The following represents a generalized workflow for the safe handling of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.



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Figure 1: Safe Handling Workflow for Corrosive Chemicals.

Methodology for Safe Handling:

- Preparation and Assessment:
 - Thoroughly review the Safety Data Sheet (SDS) and any available literature.
 - Conduct a formal risk assessment for the specific experimental procedure, considering quantities used, reaction conditions, and potential for exposure.
 - Select Personal Protective Equipment (PPE) appropriate for corrosive materials. This must include, at a minimum:
 - Chemical-resistant gloves (e.g., nitrile or neoprene).
 - Chemical splash goggles and a face shield.
 - A flame-resistant lab coat.
 - Ensure a certified chemical fume hood is in proper working order. All manipulations of the solid or its solutions should occur within the fume hood.
- Chemical Handling:
 - The compound is a sulfonyl chloride and will react with water, including atmospheric moisture, to produce hydrochloric acid and the corresponding sulfonic acid. Handle under an inert atmosphere (e.g., argon or nitrogen) where possible.^[3]
 - Avoid creating dust when handling the solid.
 - Use tools and equipment made of non-reactive materials such as glass, stainless steel, or PTFE.
 - Keep containers tightly sealed when not in use to prevent reaction with moisture.
- Emergency Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Spill: Evacuate the immediate area. Use a dry, inert absorbent material (e.g., sand or vermiculite) to contain the spill. Do not use water. The contaminated absorbent should be collected into a sealed container for hazardous waste disposal.
- Waste Disposal:
 - All waste containing **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** or its byproducts must be treated as hazardous waste.
 - Segregate into a clearly labeled, sealed container for halogenated organic waste.
 - Follow all institutional and local regulations for chemical waste disposal.

Reactivity and Stability

- Reactivity with Water: As a sulfonyl chloride, this compound will react exothermically with water, alcohols, and other nucleophilic substances. This reaction liberates corrosive hydrogen chloride gas.
- Incompatibilities: Avoid contact with strong bases, strong oxidizing agents, and water.
- Hazardous Decomposition Products: Upon combustion or reaction with water, hazardous decomposition products may include hydrogen chloride, sulfur oxides, and carbon oxides.

Conclusion

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a key reagent with significant hazards, primarily its severe corrosivity to skin and eyes.^[1] Due to the lack of extensive public toxicological data, a highly cautious approach is warranted. Researchers, scientists, and drug development professionals must employ stringent safety protocols, including the mandatory use of a chemical fume hood and appropriate PPE, to mitigate the risks associated with its

handling. The workflow and data presented in this guide serve as a critical resource for establishing safe laboratory practices when working with this compound.

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